

# Safety, handling, and MSDS for Methyl 3-amino-5-bromo-2-hydroxybenzoate

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## Compound of Interest

Compound Name: Methyl 3-amino-5-bromo-2-hydroxybenzoate

Cat. No.: B176696

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An In-depth Technical Guide on **Methyl 3-amino-5-bromo-2-hydroxybenzoate**: Safety, Handling, and Synthesis

This technical guide provides a comprehensive overview of **Methyl 3-amino-5-bromo-2-hydroxybenzoate**, focusing on its safety, handling, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Chemical Identification

It is crucial to distinguish **Methyl 3-amino-5-bromo-2-hydroxybenzoate** from a similarly named compound, Methyl 3-amino-5-bromo-2-methylbenzoate. The presence of a hydroxyl (-OH) group versus a methyl (-CH<sub>3</sub>) group at the 2-position of the benzoate ring significantly alters the chemical and toxicological properties. This guide is specific to the hydroxy variant.

Identifier	Methyl 3-amino-5-bromo-2-hydroxybenzoate
CAS Number	141761-82-2[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>3</sub>
Molecular Weight	246.06 g/mol
Synonyms	3-Amino-5-bromo-2-hydroxybenzoic acid methyl ester

## Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) for **Methyl 3-amino-5-bromo-2-hydroxybenzoate** is not readily available in public databases. Therefore, a conservative approach to handling is recommended, drawing upon general principles for substituted aminobenzoates and data from structurally similar compounds. The following information should be considered a guideline and not a substitute for a compound-specific risk assessment.

### Hazard Classification (Inferred)

Based on data for analogous compounds like Methyl 3-amino-5-bromo-2-methylbenzoate, this chemical should be handled as potentially hazardous. Analogous compounds are classified as causing skin and serious eye irritation.[2] Some are also considered toxic if swallowed.[3]

Potential Hazards:

- Acute Toxicity (Oral): May be harmful or toxic if swallowed.[3][4]
- Skin Irritation: May cause skin irritation.[2][4]
- Eye Irritation: May cause serious eye irritation.[2][4]
- Respiratory Irritation: May cause respiratory irritation.[4][5]

### Precautionary Measures and Personal Protective Equipment (PPE)

Given the potential hazards, stringent safety protocols should be followed.

Precautionary Statement Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
P264	Wash skin thoroughly after handling.[2][4]
P270	Do not eat, drink or smoke when using this product.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][4]
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2][5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[4][5]
P501	Dispose of contents/container to an approved waste disposal plant.[4][5]

## First Aid Measures

- Inhalation: Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[5][6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[5][6]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5][6]

- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[5\]](#)[\[6\]](#)

## Physical and Chemical Properties

Quantitative data for **Methyl 3-amino-5-bromo-2-hydroxybenzoate** is limited. The table below includes available data for the target compound and its close analogue, Methyl 3-amino-5-bromo-2-methylbenzoate, for reference.

Property	Methyl 3-amino-5-bromo-2-hydroxybenzoate	Methyl 3-amino-5-bromo-2-methylbenzoate (Analogue)
Physical State	Solid (inferred)	White to Light yellow to Light orange powder to crystal
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>3</sub>	C <sub>9</sub> H <sub>10</sub> BrNO <sub>2</sub> <a href="#">[2]</a>
Molecular Weight	246.06 g/mol	244.09 g/mol <a href="#">[2]</a>
Melting Point	Not available	49.0 to 53.0 °C
Solubility	Not available	Soluble in Methanol
Storage Temperature	Not available	Room Temperature, recommended <15°C in a cool, dark place

## Experimental Protocols

The following is a detailed methodology for the synthesis of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** from Methyl 5-bromo-2-hydroxy-3-nitrobenzoate.

### Synthesis of Methyl 3-amino-5-bromo-2-hydroxybenzoate[\[10\]](#)

This protocol details the reduction of a nitro group to an amine using activated iron powder.

Materials:

- Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (138.02 g, 0.5 mol)

- Methanol (1000 mL)
- Activated iron powder (112 g, 2 mol)
- Saturated ammonium chloride solution (from 80 g  $\text{NH}_4\text{Cl}$ , 1.5 mol)
- Diatomaceous earth (200 g)
- Silica gel (80-100 mesh) for chromatography

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, mix Methyl 5-bromo-2-hydroxy-3-nitrobenzoate (138.02 g) with methanol (1000 mL).
- **Addition of Iron:** Add activated iron powder (112 g) to the mixture in a single portion.
- **Initiation of Reaction:** Heat the reaction mixture to a gentle reflux.
- **Addition of Catalyst:** Slowly add a saturated solution of ammonium chloride (80 g in water) dropwise to the refluxing mixture.
- **Reaction Monitoring:** Maintain the reflux for 3 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
- **Filtration:** Add diatomaceous earth (200 g) to the cooled mixture and filter through a suction funnel to obtain a black filtrate.
- **Washing:** Wash the solid residue thoroughly with hot methanol until no product is detected in the washings. Discard the black solid residue.
- **Solvent Removal:** Combine all the filtrates and remove the solvent by evaporation under reduced pressure.

- Purification: Purify the crude product by flash chromatography on a silica gel column (80-100 mesh).
- Final Product: The purified product, **Methyl 3-amino-5-bromo-2-hydroxybenzoate**, is obtained (yield: 96-85 g, 78%).

## Visualizations

### Logical Workflow for Safe Handling

The following diagram outlines the necessary steps and considerations for safely handling **Methyl 3-amino-5-bromo-2-hydroxybenzoate** in a laboratory setting.

Figure 1: Safe Handling Workflow

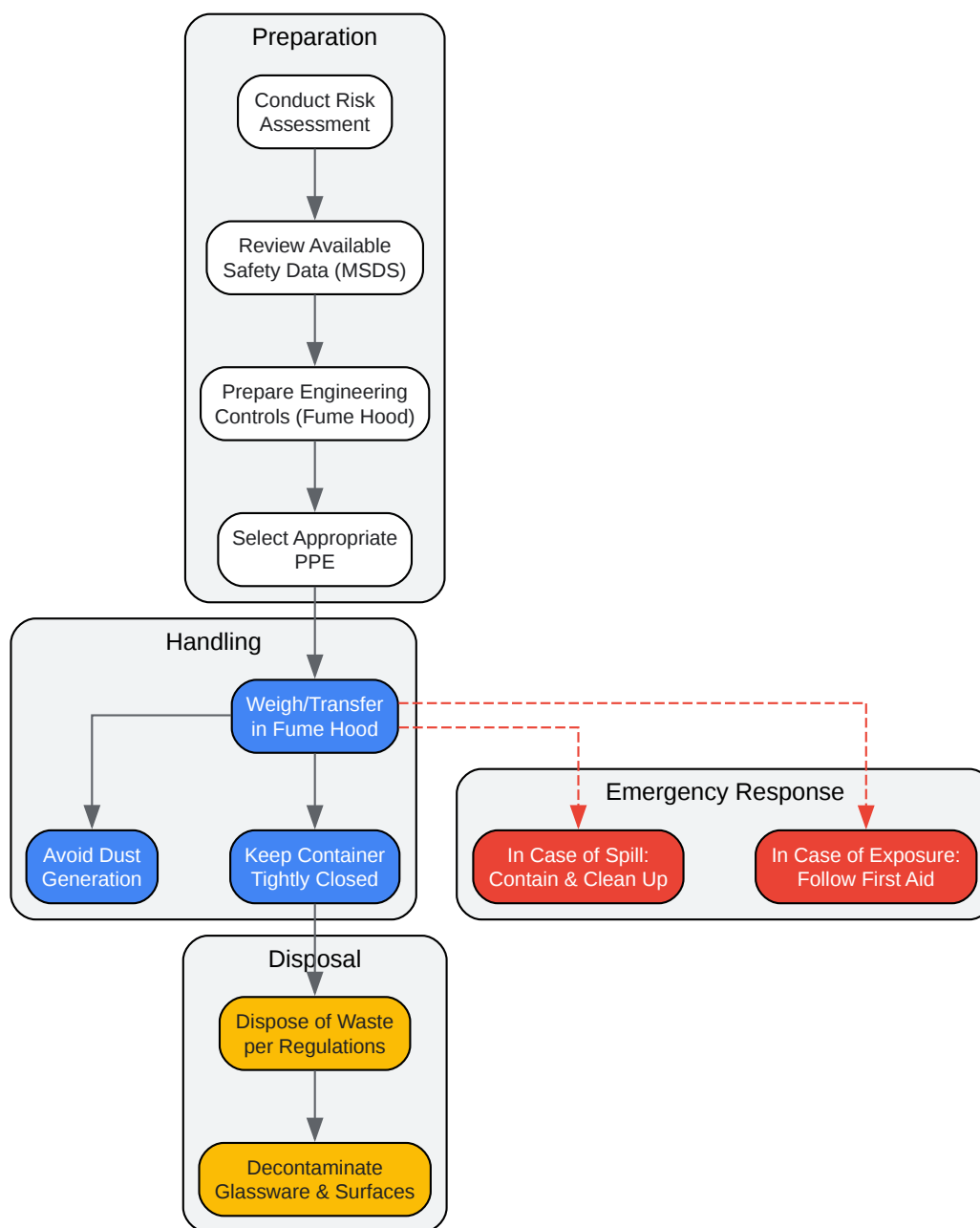
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Figure 1: Safe Handling Workflow

## Experimental Workflow for Synthesis

This diagram illustrates the key stages in the synthesis of **Methyl 3-amino-5-bromo-2-hydroxybenzoate** as described in the protocol.

Figure 2: Synthesis Workflow

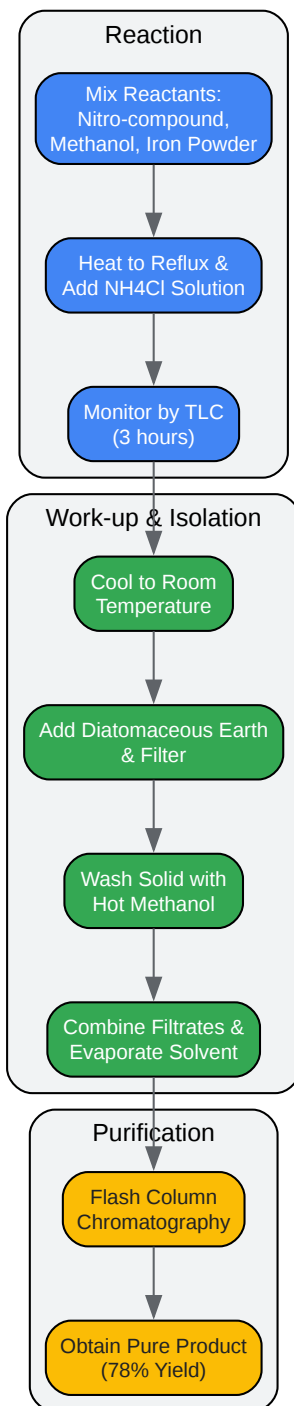
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Figure 2: Synthesis Workflow

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